

Application Note: Analytical Strategies for 2-(hydroxymethyl)-2-methylpentyl carbamate

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)-2-methylpentyl carbamate

CAS No.: 1471-56-3

Cat. No.: B170035

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Executive Summary & Chemical Context[1][2][3][4][5]

2-(hydroxymethyl)-2-methylpentyl carbamate (CAS: 1471-56-3) is a critical pharmaceutical intermediate and degradation product associated with the carbamate class of anxiolytics and muscle relaxants, specifically Carisoprodol and Meprobamate.

In regulatory pharmacopeial contexts (USP/EP), this compound is designated as Carisoprodol Related Compound A. It represents the monocarbamate derivative of the parent diol (2-methyl-2-propyl-1,3-propanediol). Its detection is essential for:

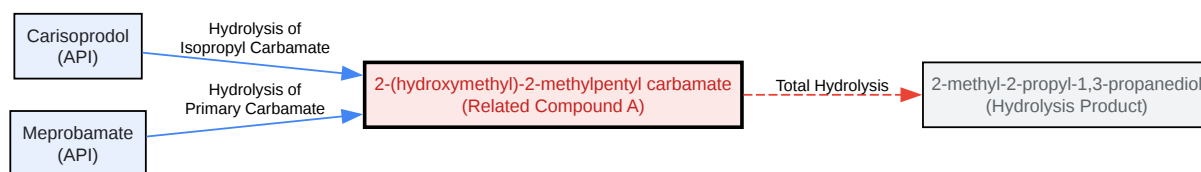
- **Purity Profiling:** Monitoring the hydrolysis of Carisoprodol or Meprobamate during stability testing.
- **Process Control:** Verifying the completeness of carbamoylation reactions during drug substance synthesis.

Chemical Structure & Challenges[4]

- Molecular Formula:
- MW: 189.25 g/mol
- Key Analytical Challenge: The molecule lacks a strong chromophore (UV active only <215 nm) and is thermally labile, making direct Gas Chromatography (GC) risky without derivatization.

Pathway Context

The following diagram illustrates the degradation pathway where the analyte serves as the central intermediate between the active pharmaceutical ingredient (API) and the inactive diol.



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Caption: Figure 1. The analyte acts as the convergent degradation intermediate for both Carisoprodol and Meprobamate.

Method A: High-Performance Liquid Chromatography (HPLC-UV)

Application: Routine Quality Control (QC), Purity Analysis, and Stability Testing. Rationale: While the analyte has weak UV absorbance, low-wavelength UV (200-210 nm) is sufficient for limit tests when using high-purity solvents to minimize background noise.

Protocol Parameters

Parameter	Specification
Column	C18 (L1), 250 mm x 4.6 mm, 5 µm (e.g., Agilent Zorbax Eclipse Plus or equivalent)
Mobile Phase A	Water (Milli-Q grade)
Mobile Phase B	Acetonitrile (HPLC Grade)
Mode	Isocratic
Ratio (A:B)	70:30 (v/v)
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV @ 205 nm
Injection Volume	10-20 µL
Run Time	30 minutes

Experimental Workflow

- Diluent Preparation: Use the mobile phase (70:30 Water:ACN) as the diluent to prevent solvent shock and peak distortion.
- System Suitability Solution: Prepare a mixture containing 1.0 mg/mL Carisoprodol and 0.05 mg/mL of **2-(hydroxymethyl)-2-methylpentyl carbamate**.
- Resolution Criteria: The resolution (R_s) between the analyte (eluting earlier due to free hydroxyl group) and the parent drug must be > 2.0 .
- Relative Retention Time (RRT):
 - Analyte (Monocarbamate): ~0.4 - 0.5
 - Parent (Carisoprodol): 1.0

“

Critical Note: At 205 nm, organic impurities in the mobile phase can cause baseline drift. Ensure the use of HPLC-grade acetonitrile and freshly prepared water.

Method B: LC-MS/MS (Trace Detection)

Application: Genotoxic impurity screening, trace analysis in biological matrices, or cleaning validation. Rationale: Mass spectrometry overcomes the UV sensitivity limitation. The carbamate moiety ionizes well in positive electrospray ionization (ESI+) mode.

Instrument Configuration

- System: UHPLC coupled to Triple Quadrupole MS (e.g., Sciex QTRAP or Thermo TSQ).
- Ion Source: Electrospray Ionization (ESI), Positive Mode.

MS Source Parameters (Optimized)

Parameter	Setting
Spray Voltage	3500 - 4500 V
Sheath Gas	40 arb units
Aux Gas	10 arb units
Capillary Temp	300°C
Vaporizer Temp	350°C

MRM Transitions (Multiple Reaction Monitoring)

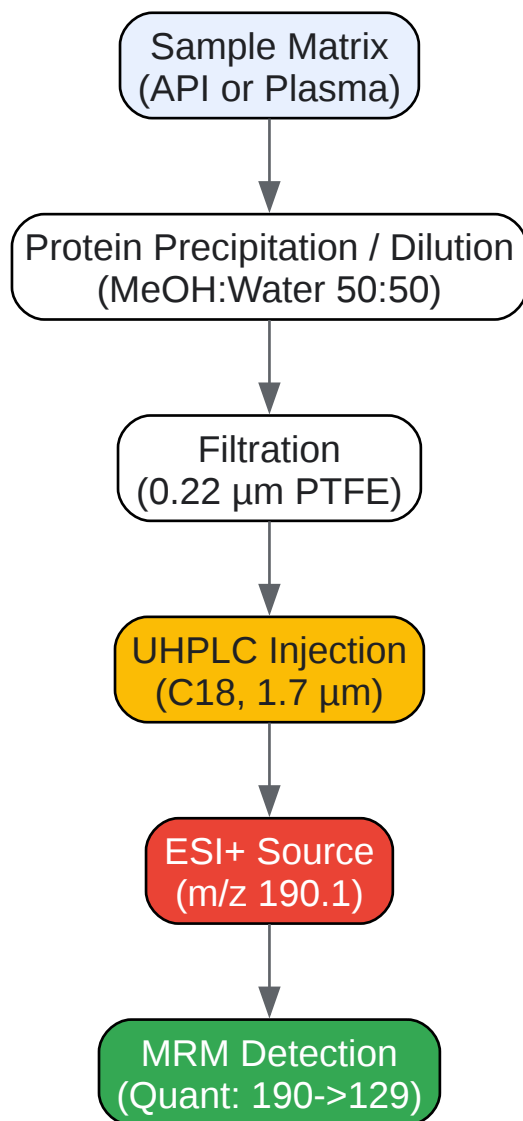
The analyte forms a protonated molecular ion

or an ammonium adduct

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Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Interpretation
190.1	172.1	15	Loss of Water (Dehydration)
190.1	129.1	25	Loss of Carbamate (-OCONH ₂)
190.1	111.1	35	Characteristic Alkyl Fragment

LC-MS Protocol Workflow



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Caption: Figure 2. Optimized LC-MS/MS workflow for high-sensitivity detection.

Method C: GC-MS (Derivatization Required)

Application: Orthogonal confirmation or forensic analysis. Rationale: Carbamates are thermally unstable and may degrade into the parent diol or undergo rearrangement in a hot GC injector.

[1] Silylation of the free hydroxyl group stabilizes the molecule and improves volatility.

Derivatization Protocol (BSTFA + TMCS)

- Dry Sample: Evaporate the sample extract to dryness under nitrogen.
- Reagent Addition: Add 50 μ L of BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) with 1% TMCS.
- Incubation: Seal vial and heat at 60°C for 30 minutes.
- Dilution: Dilute with anhydrous Ethyl Acetate.
- Injection: Inject 1 μ L into GC-MS (Splitless).

GC Parameters[4][5][6][7][8]

- Column: DB-5MS (30 m x 0.25 mm x 0.25 μ m).
- Inlet Temp: 250°C.
- Carrier Gas: Helium @ 1.0 mL/min.
- Oven Program:
 - Initial: 80°C (hold 1 min)
 - Ramp: 10°C/min to 280°C
 - Hold: 5 mins.

- Detection: EI Source (70 eV), SIM mode for silylated molecular ion.

References

- European Pharmacopoeia (Ph. Eur.). Carisoprodol Impurity A Standards. [[Link](#)][2][3]
- Sun, J., et al. (2018).[4] "Quantification and Confirmation of Carbamate Residues by LC-MS/MS." National Institutes of Health (PMC). [[Link](#)]
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